

# Essential Safety and Operational Guide for Handling Ir(p-F-ppy)3

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## Compound of Interest

Compound Name: **Ir(p-F-ppy)3**

Cat. No.: **B15623659**

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This guide provides critical safety and logistical information for the handling and disposal of Tris(2-(4-fluorophenyl)pyridinato-C2,N)iridium(III), commonly known as **Ir(p-F-ppy)3**. The following procedures are designed to ensure the safe execution of experiments and to minimize risks to personnel and the environment.

## Immediate Safety Information

While a specific Safety Data Sheet (SDS) for **Ir(p-F-ppy)3** is not readily available, data from the closely related compound Ir(ppy)3 and general knowledge of organometallic and fluorinated compounds indicate the following potential hazards:

- Skin Irritation: May cause skin irritation upon contact.[1][2]
- Serious Eye Irritation: Can cause serious eye irritation.[1][2]
- Respiratory Irritation: May cause respiratory irritation if inhaled.[1][2]

It is crucial to handle this compound with care in a well-ventilated area, avoiding direct contact with skin and eyes, and preventing inhalation.[1]

## Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Ir(p-F-ppy)3**.

Operation	Recommended PPE
Weighing and preparing solutions	Nitrile gloves, safety goggles with side shields, and a lab coat. For powdered form, an N95 dust mask is also recommended.
Running reactions	Nitrile gloves, safety goggles with side shields, and a lab coat. All operations should be conducted within a certified chemical fume hood.
Purification (e.g., column chromatography)	Nitrile gloves, safety goggles with side shields, and a lab coat. Work should be performed in a well-ventilated fume hood.
Handling of waste	Nitrile gloves, safety goggles with side shields, and a lab coat.

## Operational Plan: Step-by-Step Handling Procedure

- Preparation:
  - Before handling, ensure that a chemical fume hood is certified and functioning correctly.
  - Gather all necessary PPE as outlined in the table above.
  - Have a designated waste container for iridium-containing solid and liquid waste.
- Weighing:
  - If working with the powdered form, weigh the compound in a fume hood to minimize inhalation risk.
  - Use an anti-static weighing dish if necessary.
- Dissolution and Reaction Setup:

- Add solvents to the solid compound slowly and carefully within the fume hood.
- Ensure all reaction glassware is properly clamped and secured.
- During the Reaction:
  - Monitor the reaction for any unexpected changes.
  - Keep the fume hood sash at the lowest practical height.
- Work-up and Purification:
  - Perform all quenching, extraction, and purification steps within the fume hood.
  - Be mindful of potential splashes or aerosols.

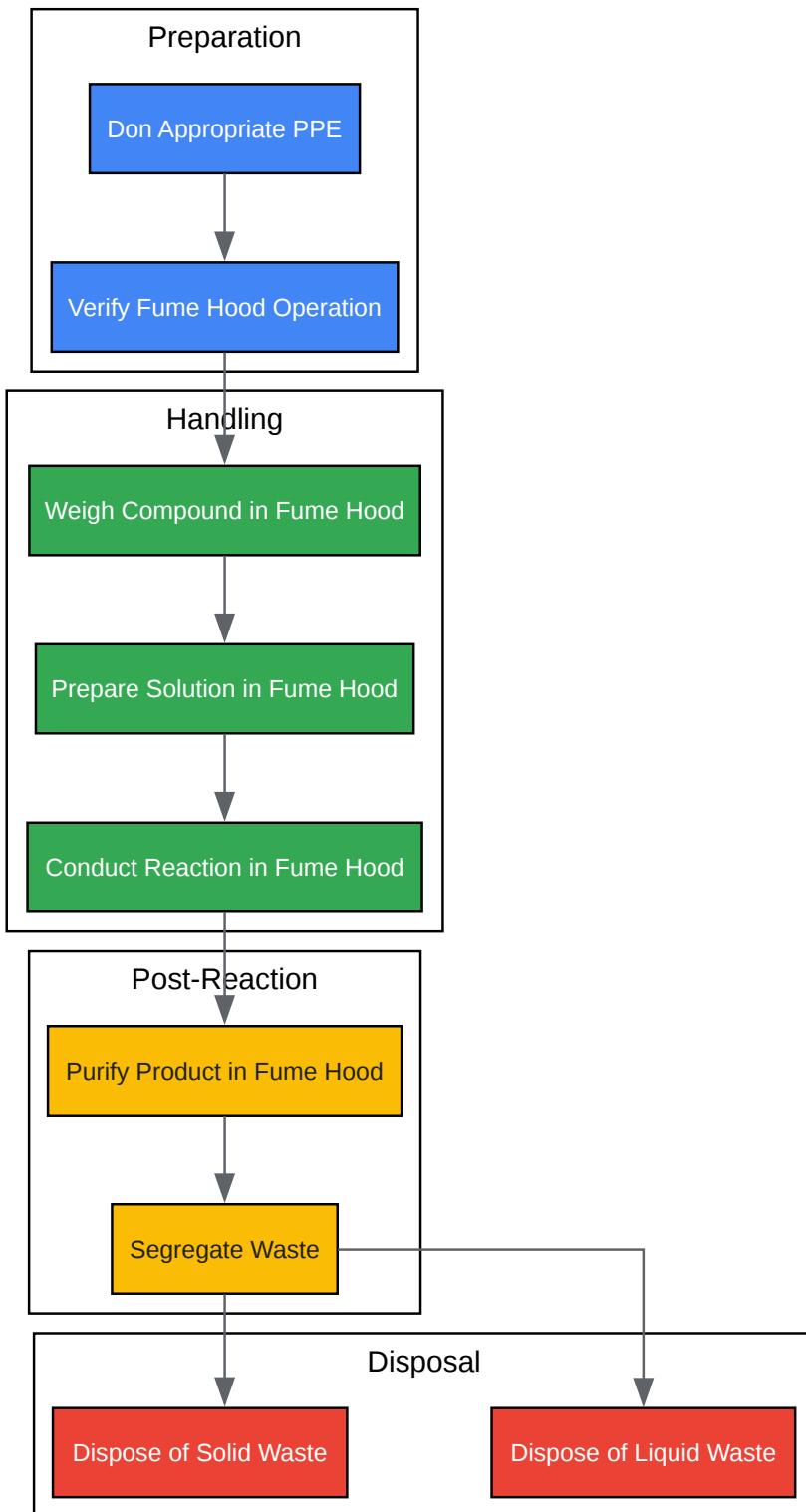
## Disposal Plan

Proper disposal of **Ir(p-F-ppy)3** and associated waste is critical to prevent environmental contamination.

- Solid Waste:
  - Collect all solid waste containing **Ir(p-F-ppy)3**, including contaminated weighing paper, gloves, and silica gel from chromatography, in a clearly labeled, sealed container.
  - The container should be marked as "Hazardous Waste: Iridium Compound."
- Liquid Waste:
  - Collect all liquid waste containing **Ir(p-F-ppy)3**, including reaction mother liquors and chromatography fractions, in a separate, clearly labeled, and sealed container.
  - The container should be marked as "Hazardous Waste: Iridium Compound (Liquid)."
- Disposal Route:
  - Dispose of all waste through your institution's hazardous waste management program. Do not pour any iridium-containing waste down the drain.

# Experimental Workflow for Safe Handling

## Safe Handling Workflow for Ir(p-F-ppy)3



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Caption: Workflow for the safe handling of **Ir(p-F-ppy)3** from preparation to disposal.

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## References

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- 2. Tris(2-phenylpyridine)iridium (Ir(ppy)3) - Safety Data Sheet [chemicalbook.com]
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